

Physical and chemical properties of propylene glycol monoallyl ether

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Compound of Interest

Compound Name: *Propylene glycol, allyl ether*

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Propylene Glycol Monoallyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of propylene glycol monoallyl ether. The information is curated for professionals in research, science, and drug development, with a focus on presenting clear, concise data and methodologies.

Core Physical and Chemical Properties

Propylene glycol monoallyl ether is a clear, colorless liquid.^{[1][2][3]} It is recognized for its utility as a reactive diluent and a building block in chemical synthesis.^[4]

Physical Properties

The physical characteristics of propylene glycol monoallyl ether are summarized in the table below. It is important to note that some of the presented data are estimates and should be considered as such in any experimental design.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2]
Molecular Weight	116.16 g/mol	[1][2]
Boiling Point	~157.22 °C (rough estimate)	[1][5]
Density	~0.9548 g/cm ³ (rough estimate)	[1][5]
Appearance	Clear, colorless liquid	[1][2][3]
Solubility	Soluble in water and many organic solvents.[4]	

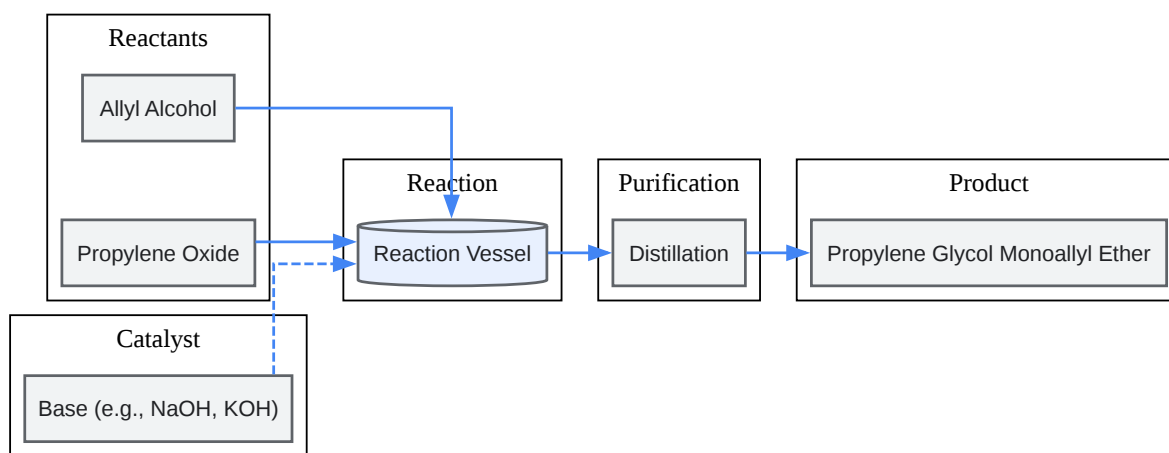
Chemical Properties

Property	Value	Source
CAS Number	1331-17-5	[1][2]
IUPAC Name	1-(prop-2-en-1-yloxy)propan-2-ol	
Synonyms	Propylene glycol allyl ether, 1(or 2)-(2-Propen-1-yloxy)propanol	[4]
Flash Point	118 °C	[5]
Vapor Pressure	0.000837 mmHg at 25°C	[5]
Refractive Index	~1.4030 (estimate)	[5]

Synthesis of Propylene Glycol Monoallyl Ether

Propylene glycol monoallyl ether is typically synthesized through the reaction of propylene oxide with an alcohol, in this case, allyl alcohol.[6] This reaction is generally catalyzed by a basic or acidic catalyst.[6]

A common method is the base-catalyzed reaction of propylene oxide and an alcohol.^[6] This process involves the nucleophilic attack of the alkoxide (formed from the alcohol and the base) on the epoxide ring of propylene oxide. The reaction is exothermic and requires careful temperature control.^[6]



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General synthesis workflow for propylene glycol monoallyl ether.

Chemical Reactivity

The chemical reactivity of propylene glycol monoallyl ether is dictated by its two primary functional groups: the hydroxyl (-OH) group and the allyl ether (-O-CH₂-CH=CH₂) group.

Reactions of the Hydroxyl Group

The secondary hydroxyl group can undergo typical alcohol reactions, such as esterification with carboxylic acids or acid chlorides, and oxidation to a ketone.

Reactions of the Allyl Ether Group

The allyl group is the more reactive site for many transformations.

- **Electrophilic Addition:** The double bond in the allyl group can undergo electrophilic addition reactions with reagents such as halogens (Br_2 , Cl_2), hydrogen halides (HBr , HCl), and water (in the presence of an acid catalyst).
- **Polymerization:** The presence of the double bond allows for free-radical or transition-metal-catalyzed polymerization, making it a useful monomer in the synthesis of polymers.^[4]
- **Cleavage:** The ether linkage can be cleaved under strongly acidic conditions, typically with HBr or HI .^[7]

Experimental Protocols

Detailed methodologies for determining the key physical properties of propylene glycol monoallyl ether are provided below. These are general protocols applicable to liquid organic compounds.

Determination of Boiling Point (Microscale Method)

This method is suitable for small sample volumes and provides good accuracy.

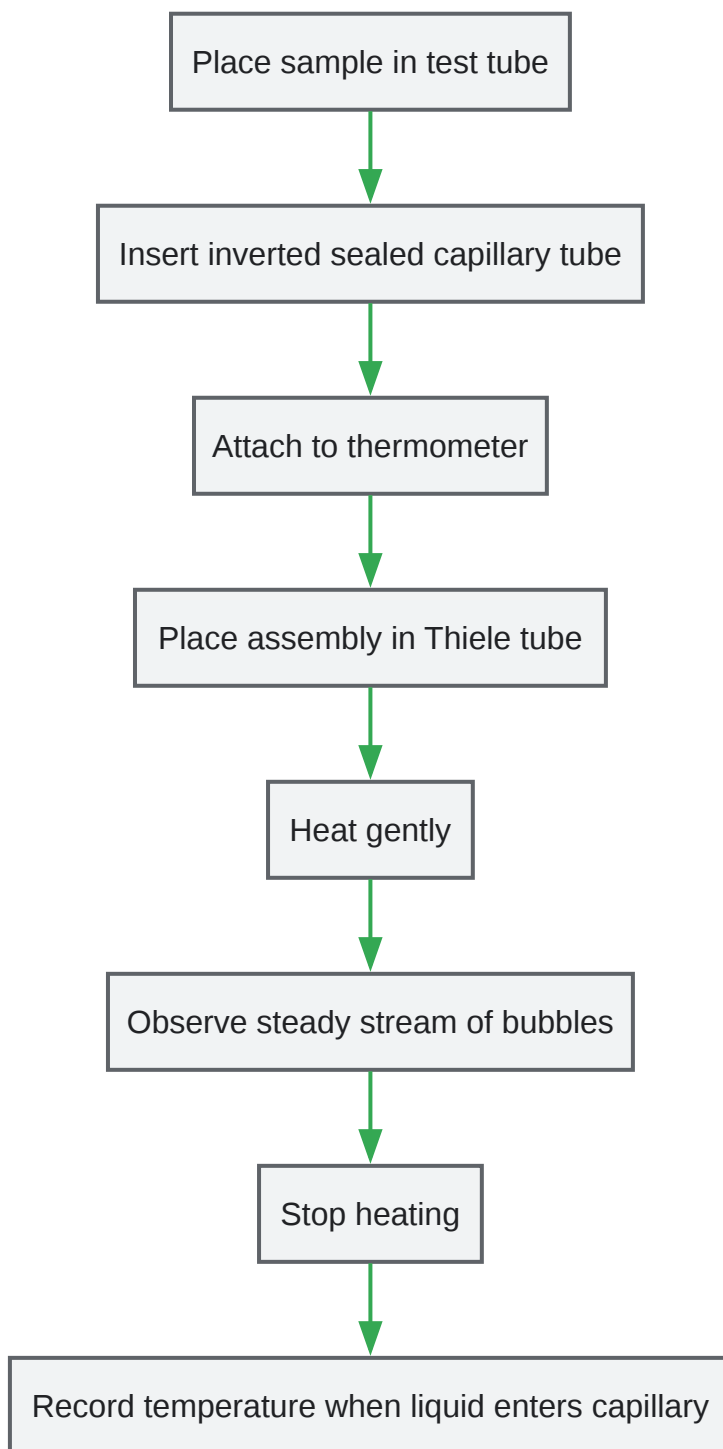
Apparatus:

- Thiele tube or melting point apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- The capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.
- The test tube is attached to a thermometer.

- The assembly is placed in a Thiele tube containing heating oil, ensuring the sample is level with the thermometer bulb.[\[8\]](#)
- The Thiele tube is heated gently.[\[9\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[8\]](#)



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